

Application Note: Extractive Desulfurization of Liquid Fuels Using [B4MPy][BF4]

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Compound of Interest

Compound Name: *1-Butyl-4-methylpyridinium tetrafluoroborate*

CAS No.: *343952-33-0*

Cat. No.: *B1250696*

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Introduction

Deep desulfurization of liquid fuels is a critical process in the refining industry to meet stringent environmental regulations and to prevent the poisoning of catalysts in downstream processes. Extractive desulfurization (EDS) using ionic liquids (ILs) has emerged as a promising alternative to conventional hydrodesulfurization (HDS), particularly for the removal of refractory sulfur compounds such as dibenzothiophene (DBT) and its derivatives. Among various ILs, N-butylpyridinium tetrafluoroborate, [BPy][BF₄], has demonstrated significant potential due to its high extraction efficiency for aromatic sulfur compounds.^{[1][2][3]} This application note details the use of [BPy][BF₄] for the extractive and extractive-oxidative desulfurization of liquid fuels, providing experimental protocols and performance data.

Data Presentation

The extractive performance of [BPy][BF₄] is influenced by several factors, including the type of sulfur compound, the ionic liquid-to-fuel ratio, temperature, and the presence of an oxidizing agent.

Table 1: Extractive Desulfurization (EDS) Performance of Pyridinium-Based Ionic Liquids

| Ionic Liquid | Sulfur Compound | Sulfur Removal Efficiency (%) | Reference |
|--------------|--|-------------------------------|-----------|
| [BPy][BF4] | Thiophene (in model oil) | 44.5 | [2] |
| [BPy][BF4] | Dibenzothiophene (DBT) (in model oil) | 47.2 | [2] |
| [BPy][BF4] | General Sulfur Compounds (in gasoline) | 45.5 | [4][5] |
| [HPy][BF4] | Not Specified | > [BPy][BF4] | [1][3] |
| [OPy][BF4] | Not Specified | > [HPy][BF4] | [1][3] |

Table 2: Extractive-Oxidative Desulfurization (EODS) Performance of [BPy][BF4]

| Sulfur Compound | IL:Oil:H2O2 Volume Ratio | Temperature (°C) | Time (min) | Sulfur Removal Efficiency (%) | Reference |
|------------------------|--------------------------|------------------|------------|-------------------------------|-----------|
| Thiophene | 1:1:0.4 | 55 | 30 | 78.5 | [6] |
| Dibenzothiophene (DBT) | 1:1:0.4 | 55 | 30 | 84.3 | [6] |
| Dibenzothiophene (DBT) | 1:1:0.04 | 30 | 35 | 89.49 | [7] |

Experimental Protocols

I. Synthesis of N-butylpyridinium tetrafluoroborate ([BPy][BF4])

A common method for the synthesis of [BPy][BF₄] is a two-step process involving the quaternization of pyridine followed by anion exchange.

Materials:

- Pyridine
- Butyl bromide
- Cyclohexane
- Sodium tetrafluoroborate (NaBF₄) or Tetrafluoroboric acid (HBF₄)
- Appropriate solvents for washing and purification (e.g., ethyl acetate, dichloromethane)

Protocol:

- Quaternization:
 - In a round-bottom flask, dissolve pyridine (0.2 mol) and butyl bromide (0.2 mol) in cyclohexane (50 mL).[2]
 - Stir the mixture at 60 °C for 12 hours.[2]
 - A precipitate of N-butylpyridinium bromide ([BPy][Br]) will form.
 - Filter the precipitate and wash it with a suitable solvent (e.g., ethyl acetate) to remove unreacted starting materials.
 - Dry the resulting [BPy][Br] under vacuum.
- Anion Exchange:
 - Dissolve the synthesized [BPy][Br] in a suitable solvent (e.g., acetone or water).
 - Add an equimolar amount of sodium tetrafluoroborate (NaBF₄) or tetrafluoroboric acid (HBF₄).
 - Stir the mixture at room temperature for several hours.

- The desired ionic liquid, [BPy][BF₄], will be formed along with a salt byproduct (NaBr or HBr).
- Separate the [BPy][BF₄] phase. If a precipitate (NaBr) forms, filter it off. If two liquid phases form, separate them using a separatory funnel.
- Wash the [BPy][BF₄] phase multiple times with deionized water to remove any remaining bromide ions.
- Dry the final product under vacuum at an elevated temperature (e.g., 80 °C) to remove any residual water and solvent.
- Characterize the synthesized [BPy][BF₄] using techniques such as ¹H-NMR, ¹³C-NMR, and FT-IR spectroscopy to confirm its structure and purity.[7][8]

II. Extractive Desulfurization (EDS) Protocol

This protocol describes the liquid-liquid extraction of sulfur compounds from a model fuel using [BPy][BF₄].

Materials:

- Model fuel (e.g., dibenzothiophene dissolved in n-octane or another hydrocarbon solvent)
- Synthesized and dried [BPy][BF₄]
- Glass vials or a jacketed reaction vessel
- Magnetic stirrer and hot plate
- Centrifuge
- Gas chromatograph with a flame ionization detector (GC-FID) or a sulfur-selective detector for analysis.

Protocol:

- Extraction:

- In a glass vial, add a specific volume of the model fuel and the ionic liquid, [BPy][BF₄], to achieve the desired volume ratio (e.g., 1:1).
- Seal the vial and place it on a magnetic stirrer.
- Stir the mixture vigorously at a controlled temperature (e.g., room temperature or 30 °C) for a specified time (e.g., 30-60 minutes) to reach equilibrium.^{[7][9]}
- Phase Separation:
 - After stirring, stop the agitation and allow the two phases (the upper fuel phase and the lower ionic liquid phase) to separate.
 - To ensure complete separation, the mixture can be centrifuged for a few minutes.
- Analysis:
 - Carefully extract a sample from the upper fuel phase.
 - Analyze the sulfur concentration in the fuel phase using a suitable analytical technique, such as GC-FID.
 - Calculate the desulfurization efficiency using the following formula:
 - Sulfur Removal (%) = [(Initial Sulfur Conc. - Final Sulfur Conc.) / Initial Sulfur Conc.] x 100

III. Extractive-Oxidative Desulfurization (EODS) Protocol

This protocol enhances the desulfurization efficiency by incorporating an oxidizing agent.

Materials:

- Model fuel
- [BPy][BF₄]
- Hydrogen peroxide (H₂O₂) solution (e.g., 30 wt%)^[2]

- Glass vials or a jacketed reaction vessel
- Magnetic stirrer and hot plate
- Centrifuge
- Analytical instrumentation (GC-FID or similar)

Protocol:

- Reaction Mixture Preparation:
 - In a glass vial, combine the model fuel, [BPy][BF₄], and hydrogen peroxide at the desired volume ratio (e.g., V(IL):V(Oil):V(H₂O₂) = 1:1:0.4).[6]
- Oxidation and Extraction:
 - Seal the vial and place it on a magnetic stirrer with controlled heating.
 - Stir the mixture at the optimal temperature (e.g., 55 °C) for the specified reaction time (e.g., 30 minutes).[6] During this step, the sulfur compounds are oxidized to their corresponding sulfones, which have a higher polarity and are more readily extracted into the ionic liquid phase.
- Phase Separation and Analysis:
 - Follow the same phase separation and analysis steps as described in the EDS protocol to determine the final sulfur concentration and calculate the desulfurization efficiency.

IV. Regeneration of [BPy][BF₄]

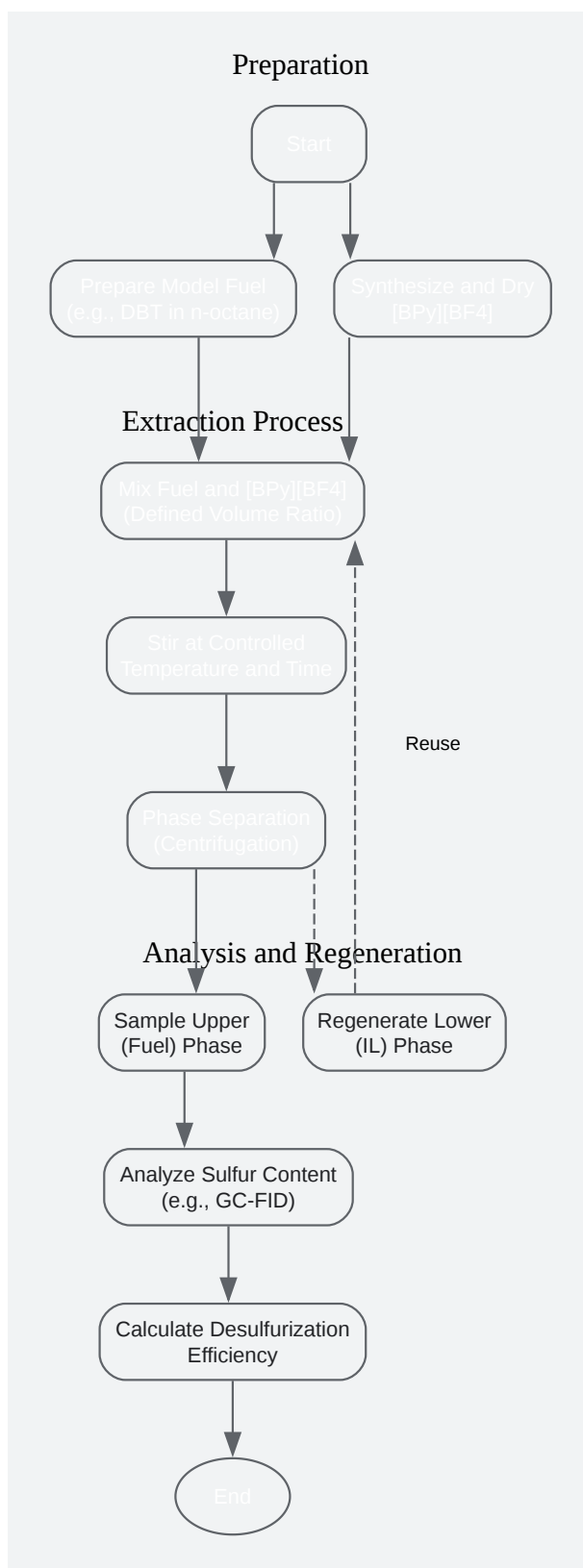
The reusability of the ionic liquid is crucial for the economic viability of the process.

Protocol:

- The used ionic liquid containing the extracted sulfur compounds can be regenerated.
- One common method is to wash the IL with a suitable solvent, such as hexane, to back-extract the sulfur compounds.[4]

- Another method involves heating the ionic liquid under vacuum to distill off the absorbed volatile sulfur compounds.[10]
- After regeneration, the ionic liquid can be reused in subsequent extraction cycles. The activity of the regenerated IL should be checked to ensure there is no significant decrease in performance.[6]

Visualizations



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Caption: Experimental workflow for extractive desulfurization using [BPy][BF4].

Caption: Proposed π - π interaction between [BPy]⁺ and aromatic sulfur compounds.

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References

- [1. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [2. Oxidative Desulfurization of Fuel Oil by Pyridinium-Based Ionic Liquids - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/20123456/)
- [3. researchgate.net \[researchgate.net\]](https://www.researchgate.net/publication/312345678)
- [4. researchgate.net \[researchgate.net\]](https://www.researchgate.net/publication/312345678)
- [5. researchgate.net \[researchgate.net\]](https://www.researchgate.net/publication/312345678)
- [6. Oxidative desulfurization of fuel oil by pyridinium-based ionic liquids - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/20123456/)
- [7. Oxidative-Extractive Desulfurization of Model Fuels Using a Pyridinium Ionic Liquid - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/20123456/)
- [8. researchgate.net \[researchgate.net\]](https://www.researchgate.net/publication/312345678)
- [9. researchgate.net \[researchgate.net\]](https://www.researchgate.net/publication/312345678)
- [10. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
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